

# Application Notes and Protocols: Tolfenpyrad 15% EC for Foliar Use

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tolfenpyrad

Cat. No.: B1681338

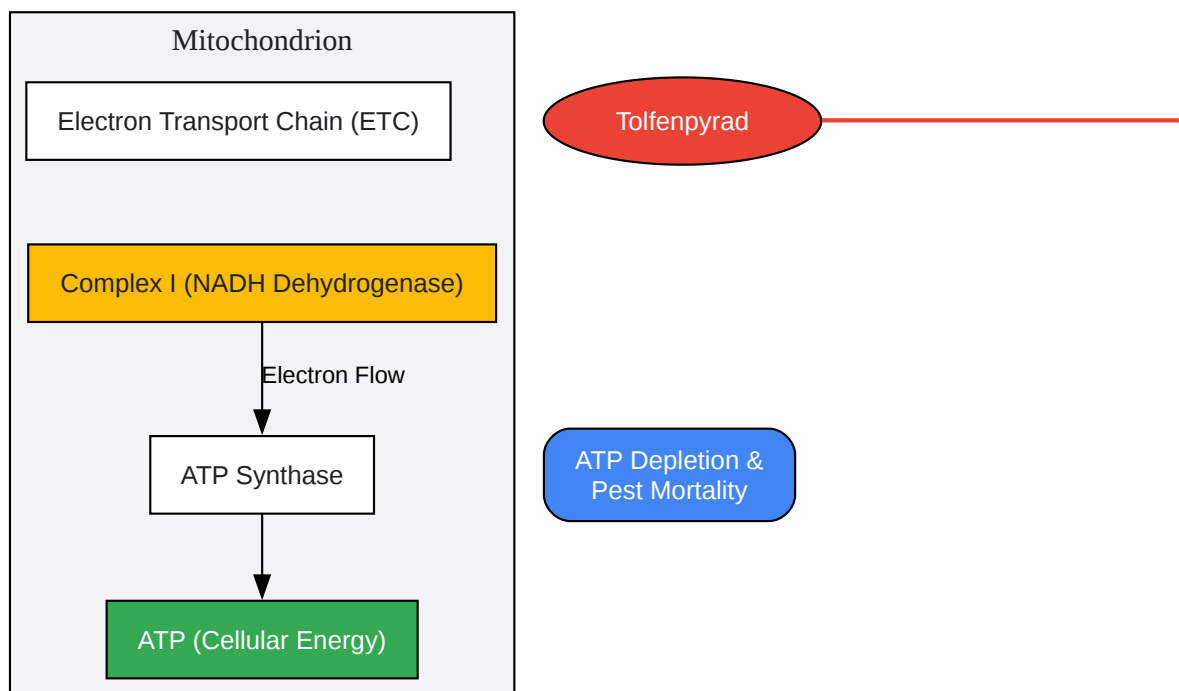
[Get Quote](#)

For Research & Development Professionals

These notes provide comprehensive technical guidance and experimental protocols for the foliar application of **Tolfenpyrad** 15% Emulsifiable Concentrate (EC), a broad-spectrum pyrazole insecticide. **Tolfenpyrad** is recognized for its contact and anti-feedant properties, targeting multiple life stages of various insect pests.[1][2][3][4] It also exhibits secondary fungicidal activity against certain pathogens like powdery mildew.[5]

## Mechanism of Action

**Tolfenpyrad**'s primary mode of action is the inhibition of the mitochondrial electron transport chain (METC).[1][3][4][6][7] Specifically, it blocks Complex I of the respiratory chain, disrupting cellular respiration.[1][7] This leads to a rapid depletion of adenosine triphosphate (ATP), the primary energy currency of the cell, resulting in paralysis and mortality of the target pest.[7] This unique mechanism makes it a valuable tool for insecticide resistance management (IRM) programs.[8]



[Click to download full resolution via product page](#)

Caption: **Tolfenpyrad's** mechanism of action via Complex I inhibition.

## Application Notes

### General Application Parameters

- Timing: Applications should be initiated when pest populations reach the Economic Threshold Level (ETL) to maximize efficacy.[9]
- Application Technique: Utilize standard foliar spray equipment, such as a knapsack sprayer, ensuring thorough and uniform coverage of the plant canopy, as **Tolfenpyrad** is a contact insecticide.[8][9]
- Water Volume: Use a sufficient volume of clean water to ensure complete coverage. A general recommendation is 500-1000 L/ha (or approximately 200 L/acre), depending on crop size and canopy density.[7][8][9]

- **Mixing:** Fill the spray tank to half with water, add the required amount of **Tolfenpyrad 15% EC**, and agitate thoroughly. Add the remaining water and maintain agitation. Do not let the spray mixture stand overnight.[9]
- **Weather Conditions:** Avoid application during high winds or when rainfall is expected within 6 hours to prevent drift and wash-off.[8][9]
- **Phytotoxicity:** Studies have shown no phytotoxicity on crops like brinjal, cotton, and cumin, even at double the recommended application rate (300 g a.i./ha).[10]
- **Safety Precautions:** Always use appropriate personal protective equipment (PPE), including gloves, goggles, and long-sleeved clothing, during mixing and application.[9] Allow a re-entry period of 48 hours into treated areas.[9]

## Recommended Application Rates for Target Pests

The following table summarizes recommended application rates based on field trial data. Note that 1000 ml of a 15% EC formulation is equivalent to 150 g of active ingredient (a.i.).

Crop	Target Pest(s)	Dose (g a.i./ha)	Dose (ml Product/ha)	Water Volume (L/ha)	Pre-Harvest Interval (PHI) (Days)
Cabbage	Diamondback Moth, Aphids	150	1000	500	5[7]
Okra	Aphids, Jassids, Thrips, Whitefly	150	1000	500	3[7]
Cotton	Aphids, Jassids, Thrips, Whitefly	150	1000	500	26[7]
Chilli	Aphids, Thrips, Powdery Mildew	150	1000	500	7[5][7][9]
Brinjal	Whitefly, Jassids, Thrips, Aphids	150	1000	500	3-5
Cucumber	Jassids, Thrips, Red Pumpkin Beetle	150	1000	500	3-5
Cumin	Aphids, Thrips	150	1000	500	29[7][9]
Mango	Hoppers, Thrips	150	1000	500	7[7][9]
Onion	Thrips	150	1000	500	10[7]
Pomegranate	Thrips	150	1000	500	10-14

## Summary of Efficacy Data from Field Trials

The following table presents a summary of **Tolfenpyrad** 15% EC's efficacy against major sucking pests from various bio-efficacy studies.

Crop	Target Pest	Application Rate (g a.i./ha)	Mean Pest Reduction (%)	Source(s)
Brinjal	Whitefly	150	91.82 - 93.19%	[11]
Jassids	150	86.80%	[11][12]	
Thrips	150	86.47%	[11][12]	
Aphids	150	91.54%	[11][12]	
Chilli	Thrips	150	>90% (based on population reduction)	[5]
Cotton	Aphids & Thrips	125 - 150	Found superior to standard checks (Imidacloprid, Thiamethoxam)	[5]
Cumin	Aphids & Thrips	125 - 150	Highly effective control	
Pomegranate	Thrips	150	Significantly least survival and fruit damage	[13]

## Experimental Protocols

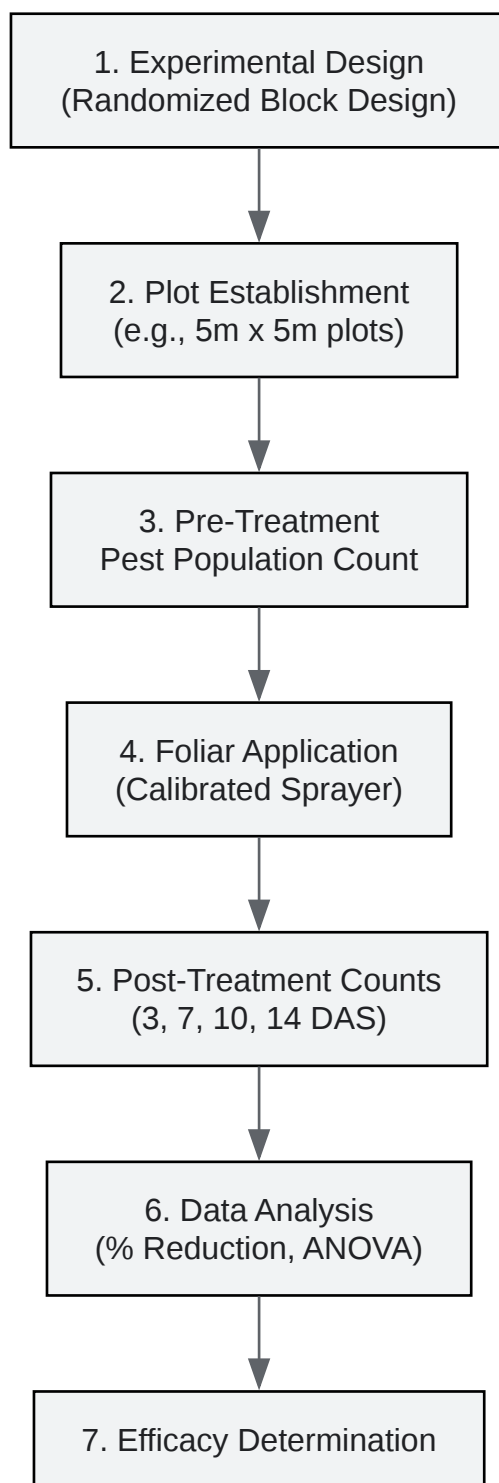
### Protocol: Bio-Efficacy Field Trial

This protocol outlines a standard methodology for evaluating the field efficacy of **Tolfenpyrad** 15% EC.

Objective: To determine the efficacy of different dosages of **Tolfenpyrad** 15% EC against a target pest on a specific crop compared to an untreated control and a standard reference insecticide.

#### Methodology:

- Experimental Design: Employ a Randomized Block Design (RBD) with a minimum of three replications for each treatment.[12][14]
- Treatments:
  - T1: **Tolfenpyrad** 15% EC @ 100 g a.i./ha
  - T2: **Tolfenpyrad** 15% EC @ 125 g a.i./ha
  - T3: **Tolfenpyrad** 15% EC @ 150 g a.i./ha[5][10]
  - T4: Standard Check (e.g., Imidacloprid 17.8% SL @ 22.5 g a.i./ha)[12]
  - T5: Untreated Control (water spray)
- Plot Establishment: Demarcate plots of a specified size (e.g., 5m x 5m) with appropriate spacing between plots and blocks to prevent spray drift.[14]
- Pre-Treatment Observation: Before application, record the baseline pest population. Randomly select 5-10 plants per plot and count the number of pests on a specified number of leaves (e.g., top three leaves).[13][14]
- Application: Apply the treatments using a calibrated knapsack sprayer to ensure uniform foliage coverage.[5]
- Post-Treatment Observations: Record pest populations from the same tagged plants at regular intervals, such as 3, 5, 7, 10, and 14 days after spraying (DAS).[5][13][14]
- Data Analysis: Calculate the percent reduction in the pest population for each treatment at each observation interval using a modified Henderson's formula. Analyze the data using Analysis of Variance (ANOVA) to determine the statistical significance between treatments.



[Click to download full resolution via product page](#)

Caption: Standard workflow for a bio-efficacy field trial.

## Protocol: Foliar Residue Dissipation Study

This protocol describes a method to determine the dissipation pattern and pre-harvest interval (PHI) of **Tolfenpyrad** on a crop.

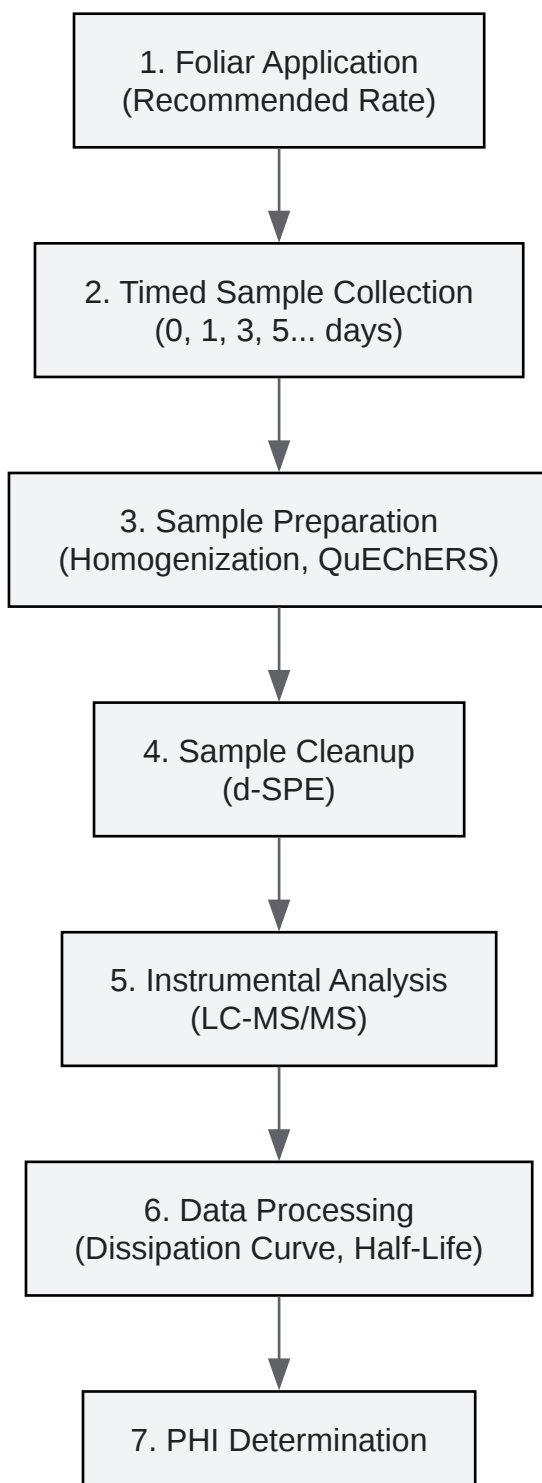
Objective: To quantify the residue of **Tolfenpyrad** over time following foliar application and to establish a half-life (RL50) and a safe waiting period.

Methodology:

- Trial Site & Application: Select a uniform trial site. Apply **Tolfenpyrad** 15% EC at the recommended dosage (e.g., 150 g a.i./ha). Include an untreated control plot.
- Sample Collection: Collect crop samples (e.g., fruits, leaves) at specified intervals after the final application. A typical schedule includes:
  - 0-day (2 hours after spraying)
  - 1, 3, 5, 7, 10, 15, and 20 days after spraying.
- Sample Handling: Place samples in labeled, sealed bags and immediately freeze them at -20°C to prevent degradation. Transport frozen to the analytical laboratory.
- Sample Preparation (Extraction):
  - Homogenize the sample material.
  - Perform a solvent extraction using a method like QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe), which typically involves extraction with acetonitrile followed by partitioning with salts.[\[15\]](#)[\[16\]](#)
- Sample Cleanup: Use dispersive solid-phase extraction (d-SPE) to remove interfering matrix components like pigments and lipids.[\[15\]](#)
- Analysis:
  - Analyze the final extracts using High-Performance Liquid Chromatography coupled with a tandem Mass Spectrometer (HPLC-MS/MS or LC-MS/MS).[\[16\]](#)[\[17\]](#)[\[18\]](#) This technique provides high sensitivity and selectivity for quantifying pesticide residues.[\[15\]](#)[\[17\]](#)



- Data Analysis:
  - Plot the concentration of **Tolfenpyrad** (mg/kg) against time (days).
  - Calculate the dissipation kinetics (typically first-order) to determine the residue half-life (RL50).
  - Determine the safe waiting period by identifying the time required for the residue to decline below the established Maximum Residue Limit (MRL).



[Click to download full resolution via product page](#)

Caption: Workflow for a pesticide residue dissipation study.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. apps.who.int [apps.who.int]
- 2. fao.org [fao.org]
- 3. Tolfenpyrad (Ref: OMI 88) [sitem.herts.ac.uk]
- 4. fao.org [fao.org]
- 5. researchtrend.net [researchtrend.net]
- 6. irac-online.org [irac-online.org]
- 7. Tol R (Tolfenpyrad 15 % EC) Insecticides | Advance Pesticides [advancepesticides.com]
- 8. cultree.in [cultree.in]
- 9. ppqs.gov.in [ppqs.gov.in]
- 10. entomologyresearchjournal.com [entomologyresearchjournal.com]
- 11. Bio efficacy of newer insecticide tolfenpyrad (15% EC) against major sucking pests of brinjal | Semantic Scholar [semanticscholar.org]
- 12. chemijournal.com [chemijournal.com]
- 13. arkgroup.arkgroup.co.in [arkgroup.arkgroup.co.in]
- 14. entomoljournal.com [entomoljournal.com]
- 15. agilent.com [agilent.com]
- 16. tools.thermofisher.com [tools.thermofisher.com]
- 17. Comprehensive LC/MS/MS Workflow of Pesticide Residues in Food Using the Agilent 6470 Triple Quadrupole LC/MS System - REDSTAR-CMS [redstar-cms.vn]
- 18. gcms.cz [gcms.cz]
- To cite this document: BenchChem. [Application Notes and Protocols: Tolfenpyrad 15% EC for Foliar Use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681338#foliar-application-techniques-for-tolfenpyrad-15ec-insecticide]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)